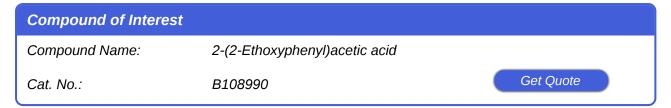


2-(2-Ethoxyphenyl)acetic acid chemical properties and structure

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An In-depth Technical Guide to 2-(2-Ethoxyphenyl)acetic acid

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and potential biological activities of **2-(2-Ethoxyphenyl)acetic acid**. The information is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Chemical Structure and Identification

2-(2-Ethoxyphenyl)acetic acid is a substituted phenylacetic acid derivative. It is characterized by an ethoxy group (-OCH₂CH₃) at the ortho position of the phenyl ring attached to an acetic acid moiety.[1]

Table 1: Chemical Identifiers for 2-(2-Ethoxyphenyl)acetic acid



Identifier	Value
IUPAC Name	(2-ethoxyphenyl)acetic acid[2]
CAS Number	70289-12-2[2]
Molecular Formula	C10H12O3[1]
InChI	1S/C10H12O3/c1-2-13-9-6-4-3-5-8(9)7- 10(11)12/h3-6H,2,7H2,1H3,(H,11,12)[2]
InChlKey	ABROWERIMKBDEW-UHFFFAOYSA-N[2]
SMILES	CCOC1=CC=CC=C1CC(=O)O
PubChem CID	144397[1]

Physicochemical Properties

The physicochemical properties of **2-(2-Ethoxyphenyl)acetic acid** are summarized in the table below. The ortho-ethoxy group enhances its lipophilicity compared to the unsubstituted phenylacetic acid, which can influence its biological interactions and reactivity.[1]

Table 2: Physicochemical Properties of 2-(2-Ethoxyphenyl)acetic acid

Property	Value
Molecular Weight	180.2 g/mol [1][2]
Melting Point	99–102 °C[1]
Physical Form	Solid[2]
Purity	98%[2]
Storage	Sealed in dry, room temperature conditions[2]

Synthesis Protocols

Several synthetic routes for preparing **2-(2-Ethoxyphenyl)acetic acid** have been reported. The following are detailed experimental protocols.



Protocol 1: Etherification of 2-Hydroxyphenylacetic Acid

This method involves the direct etherification of a phenolic precursor.

- Step 1: Alkylation: 2-hydroxyphenylacetic acid is alkylated using ethyl bromide. The reaction is carried out under basic conditions, typically using potassium carbonate (K₂CO₃) and sodium bromide (NaBr) in acetonitrile as the solvent.[1]
- Step 2: Reaction Conditions: The mixture is heated to 50°C for 24 hours to achieve the ethoxy substitution.[1]
- Step 3: Oxidation: The resulting intermediate is oxidized using a TEMPO/NaBr/TCCA (trichloroisocyanuric acid) system at a controlled temperature of 0–5°C.[1]
- Yield: This process yields the final product with a purity of over 95%.[1]



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Caption: Workflow for Synthesis Protocol 1.

Protocol 2: Reaction with Sodium Ethylate

This alternative route utilizes dichloroacetic acid as a starting material.

- Step 1: Ethoxylation: Dichloroacetic acid is reacted with sodium ethylate (15–20% in ethanol) at a temperature of 70–80°C for 4–6 hours. A 1:3 molar ratio of dichloroacetic acid to sodium ethylate is used to maximize substitution.[1]
- Step 2: Acidification: The reaction mixture is subsequently acidified with hydrochloric acid. It
 is critical to maintain the temperature below 10°C during this step to prevent decomposition.
- Step 3: Isolation: The pH is adjusted to neutral, causing sodium chloride to precipitate, which is then removed by filtration.[1]



- Step 4: Purification: The final product, 2-(2-ethoxyphenyl)acetic acid, is isolated by vacuum distillation.[1]
- Yield: This method has a reported yield of 78%.[1]

Spectroscopic Data

The structure of **2-(2-Ethoxyphenyl)acetic acid** has been confirmed by standard spectroscopic methods.

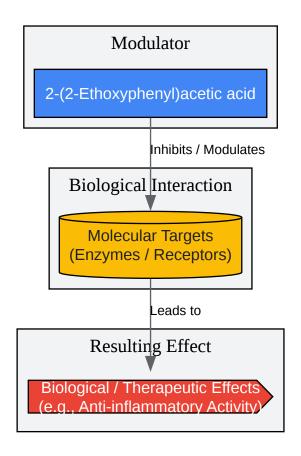
- Infrared (IR) Spectroscopy: The IR spectrum shows a characteristic peak for the carboxylic acid C=O stretch at v 1730 cm⁻¹.[1]
- ¹H Nuclear Magnetic Resonance (NMR) Spectroscopy: The ¹H NMR spectrum displays key signals confirming the ethoxy and acetic acid groups, with a signal at δ 1.28 ppm for the ethoxy CH₃ and a signal at δ 3.48 ppm for the acetic acid CH₂ group.[1]

Biological Activity and Mechanism of Action

2-(2-Ethoxyphenyl)acetic acid serves as a key intermediate in the synthesis of various pharmaceutical compounds, particularly those with anti-inflammatory and analgesic properties. [1]

The precise mechanism of action is a subject of ongoing research, but it is understood to involve the modulation of specific molecular targets.[1] It can act as an inhibitor or modulator of certain enzymes or receptors, leading to its observed biological effects.[1] Its applications in scientific research are primarily in medicinal chemistry as a building block for more complex molecules.[1]





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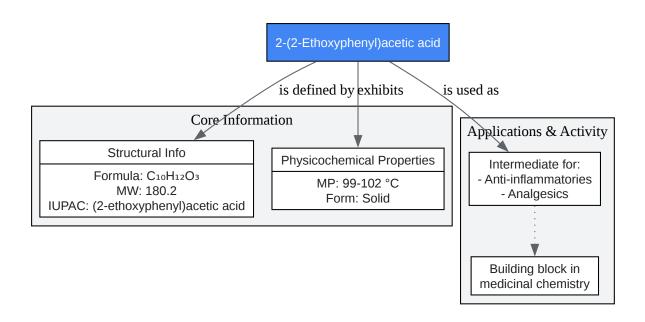
Caption: Potential Mechanism of Action.

Safety Information

According to its classification, **2-(2-Ethoxyphenyl)acetic acid** is associated with the following hazards:

- Pictogram: GHS07 (Harmful)[2]
- Signal Word: Warning[2]
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation).[2]
- Precautionary Statements: P264, P280, P302+P352, P332+P313, P362+P364, P305+P351+P338, P337+P313.[2]





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Caption: Logical Relationships of the Compound.

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